

# Isoaminile: A Technical Guide on its Discovery, History, and Pharmacological Profile

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## Compound of Interest

Compound Name: *Isoaminile*

Cat. No.: *B1672210*

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## Abstract

This technical guide provides a comprehensive overview of the discovery, history, and pharmacological properties of **Isoaminile**. **Isoaminile**, a centrally acting antitussive agent, is structurally related to methadone and exhibits a unique pharmacological profile characterized by its anticholinergic activity at both muscarinic and nicotinic receptors.<sup>[1][2]</sup> This document collates the available scientific literature to present a detailed account of its development, mechanism of action, and the experimental methodologies used to elucidate its effects. Due to the limited availability of public domain data, this guide also highlights areas where further research is required to fully characterize this compound.

## Introduction

**Isoaminile**, chemically known as 4-(dimethylamino)-2-isopropyl-2-phenylvaleronitrile, is a synthetic compound that has been primarily investigated for its antitussive properties.<sup>[3]</sup> Its structural similarity to methadone suggests a potential for complex pharmacological activities.<sup>[1]</sup> Indeed, beyond its effects on the cough reflex, **Isoaminile** has been shown to possess significant anticholinergic properties, acting as an antagonist at both muscarinic and nicotinic acetylcholine receptors.<sup>[2][4]</sup> This dual antagonism distinguishes it from many other antitussive agents and forms the basis of its unique pharmacological profile.

## Discovery and History

The initial investigation into the pharmacological effects of **Isoaminile** was conducted by Krause in 1958. This seminal work, published in *Arzneimittelforschung*, first described the compound's antitussive and spasmolytic activities. While the full text of this original publication is not widely available, it is consistently cited as the first report on **Isoaminile**'s therapeutic potential.

Subsequent research in the 1960s further explored the pharmacological profile of **Isoaminile**. Notably, the work of Ramos and colleagues in 1964 described its parasympatholytic action and a protective effect against experimental cardiac arrhythmias. These findings expanded the known activities of **Isoaminile** beyond its initial antitussive application.

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **Isoaminile** is presented in Table 1.

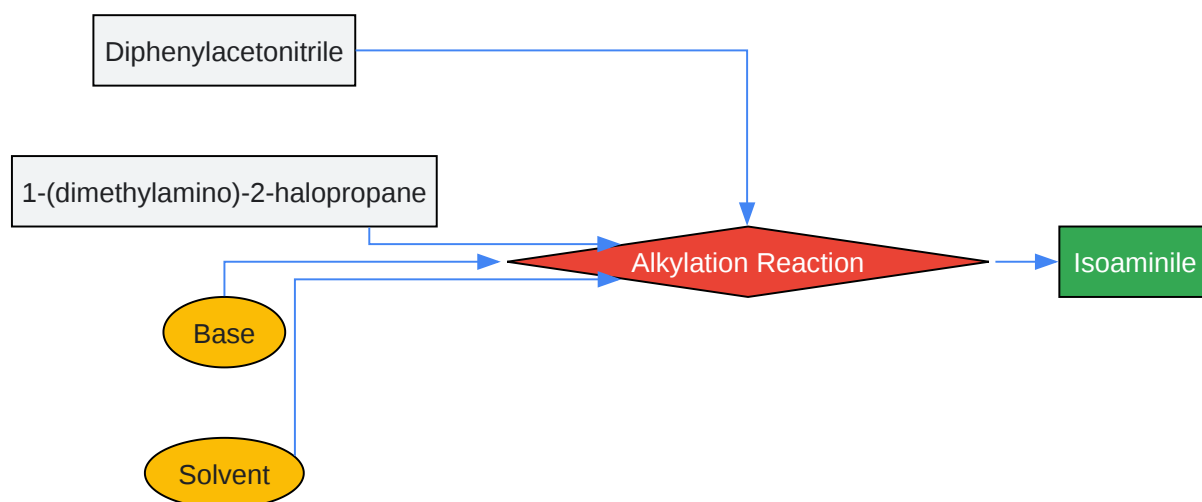
Property	Value
IUPAC Name	4-(dimethylamino)-2-isopropyl-2-phenylpentanenitrile
Molecular Formula	C <sub>16</sub> H <sub>24</sub> N <sub>2</sub>
Molar Mass	244.38 g/mol
CAS Number	77-51-0
Synonyms	Peracon, Dimyrl, Isoaminil
Chemical Structure	(See Figure 1)

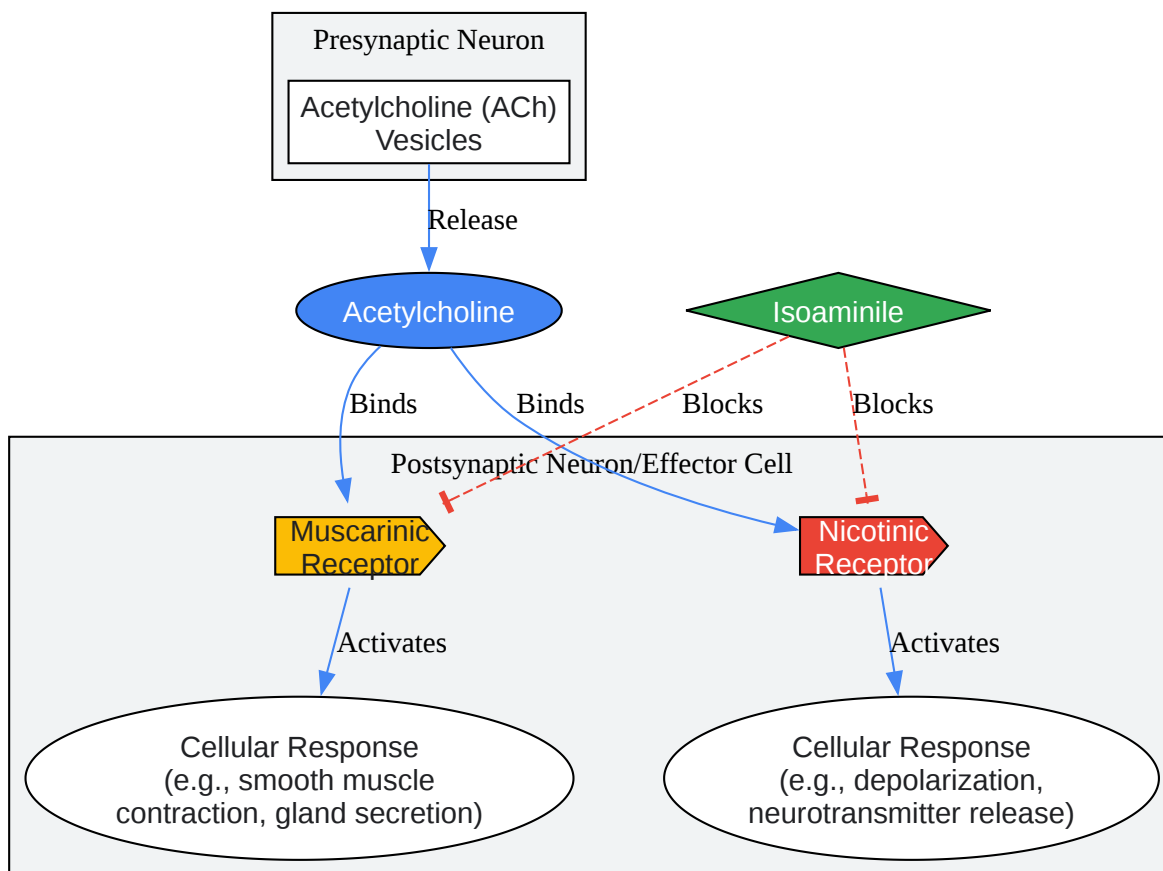
**Figure 1.** Chemical Structure of **Isoaminile**.

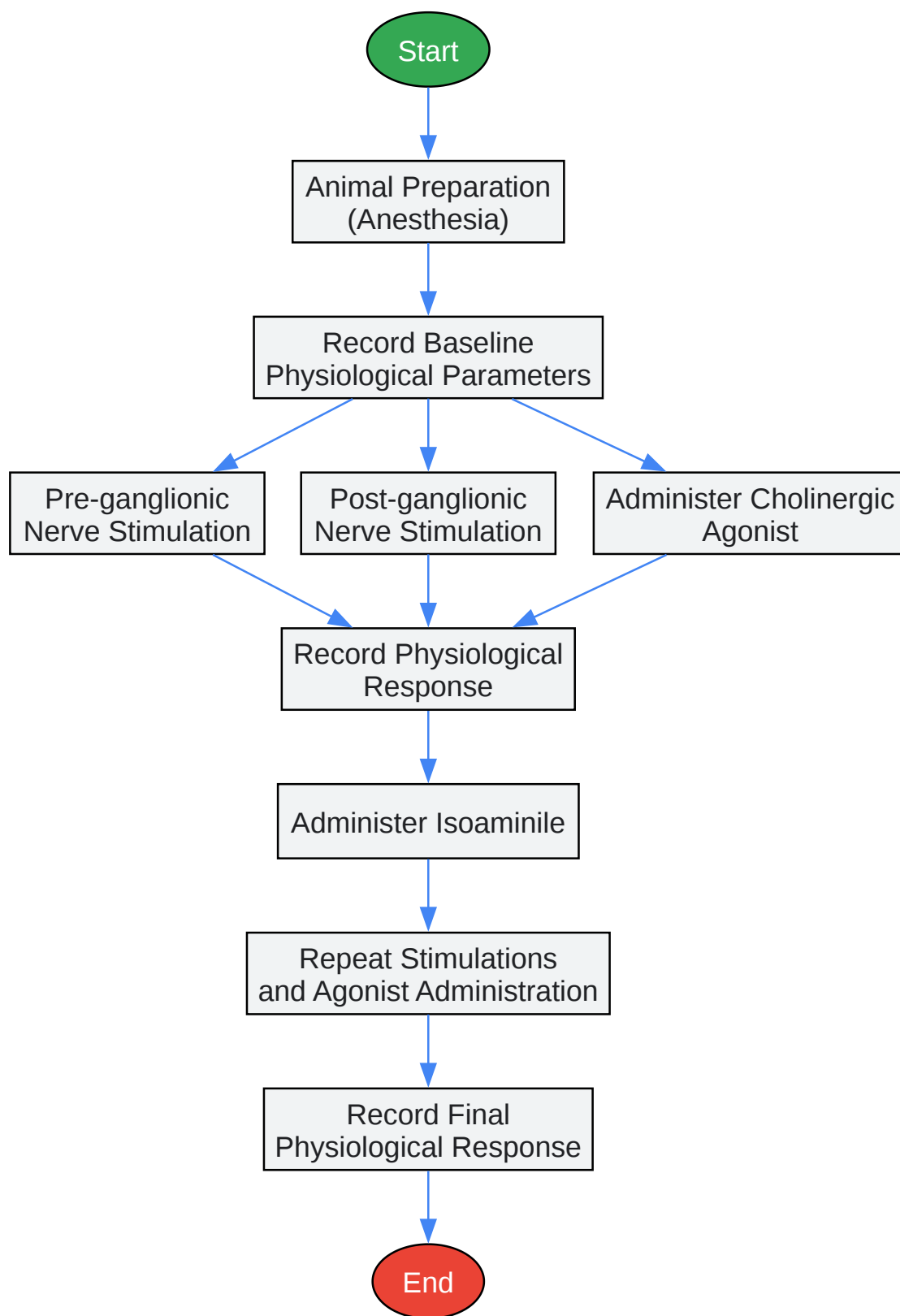
## Synthesis

Detailed, publicly available protocols for the specific synthesis of **Isoaminile** are scarce. However, based on its chemical structure as a substituted diphenylvaleronitrile, a plausible synthetic route can be inferred from the synthesis of structurally related compounds, such as the methadone intermediate, 2,2-diphenyl-4-(dimethylamino)valeronitrile.

A generalized synthetic workflow is depicted in the following diagram:







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## References

- 1. Isoaminile | C<sub>16</sub>H<sub>24</sub>N<sub>2</sub> | CID 6481 - PubChem [pubchem.ncbi.nlm.nih.gov]
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- 4. Isoaminile as inhibitor of muscarinic and nicotinic ganglionic receptors - PubMed [pubmed.ncbi.nlm.nih.gov]
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